

# An In-depth Technical Guide to 3-Bromo-2,5-dichlorobenzaldehyde

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## Compound of Interest

Compound Name: 3-Bromo-2,5-dichlorobenzaldehyde

Cat. No.: B2418497

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## Introduction

**3-Bromo-2,5-dichlorobenzaldehyde** is a halogenated aromatic aldehyde that serves as a crucial building block in advanced organic synthesis.<sup>[1]</sup> Its unique substitution pattern, featuring three electron-withdrawing halogen atoms and an aldehyde group, imparts specific reactivity that makes it a valuable intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> This technical guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

The fundamental chemical and physical properties of **3-Bromo-2,5-dichlorobenzaldehyde** are summarized below.

Property	Value	Source
CAS Number	1823608-01-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrCl <sub>2</sub> O	<a href="#">[2]</a>
Molecular Weight	253.90 g/mol	<a href="#">[2]</a>
IUPAC Name	3-bromo-2,5-dichlorobenzaldehyde	<a href="#">[2]</a>
Physical Form	Solid	
Purity	Typically ≥95%	<a href="#">[4]</a>
Predicted Boiling Point	294.8 ± 35.0 °C	
Predicted Density	1.798 ± 0.06 g/cm <sup>3</sup>	
InChI Key	OFQXLCZBCGWOPK-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

## Spectroscopic Data

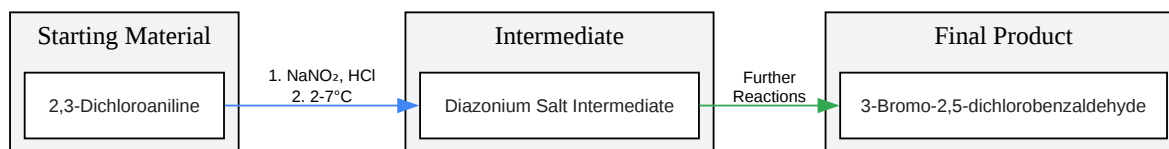
Infrared (IR) spectroscopy is instrumental in confirming the presence of key functional groups in **3-Bromo-2,5-dichlorobenzaldehyde**. The IR spectrum is notably characterized by a strong absorption band around 1700 cm<sup>-1</sup>, which corresponds to the C=O (carbonyl) stretching vibration of the aldehyde group.[\[1\]](#)

Mass spectrometry data would likely show fragment ions corresponding to the loss of the formyl group ([M-CHO]<sup>+</sup>), a bromine atom ([M-Br]<sup>+</sup>), and a chlorine atom ([M-Cl]<sup>+</sup>).[\[1\]](#)

## Synthesis and Reactivity

### Synthesis Pathway

A prominent method for the synthesis of **3-Bromo-2,5-dichlorobenzaldehyde** involves a multi-step process starting from a substituted aniline, utilizing a diazonium salt intermediate.[\[1\]](#) This approach allows for the precise, regioselective introduction of the bromo and aldehyde functionalities. The synthesis typically commences with the diazotization of 2,3-dichloroaniline hydrochloride at low temperatures (2-7°C) using sodium nitrite in an acidic medium.[\[1\]](#)



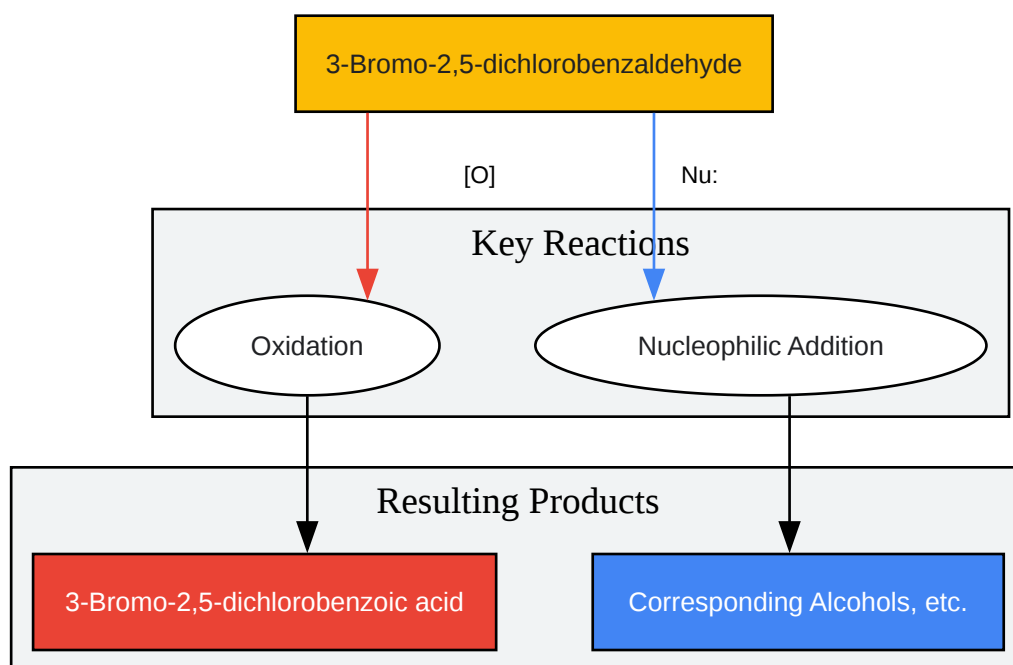
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Caption: Synthesis of **3-Bromo-2,5-dichlorobenzaldehyde** via a diazonium salt.

## Reactivity Profile

The reactivity of **3-Bromo-2,5-dichlorobenzaldehyde** is largely dictated by the aldehyde group and the heavily substituted aromatic ring.

- **Electrophilic Aromatic Substitution:** The benzene ring is significantly deactivated towards electrophilic aromatic substitution. This is due to the electron-withdrawing effects of the two chlorine atoms, the bromine atom, and the aldehyde group, which collectively reduce the electron density of the ring.<sup>[1]</sup>
- **Oxidation:** The aldehyde group can be readily oxidized to the corresponding carboxylic acid, 3-bromo-2,5-dichlorobenzoic acid, using strong oxidizing agents.<sup>[1]</sup> This is a common transformation for aldehydes and provides a route to another class of useful intermediates.<sup>[1]</sup>
- **Nucleophilic Addition:** The aldehyde's carbonyl carbon is susceptible to nucleophilic attack, allowing for a variety of addition reactions.



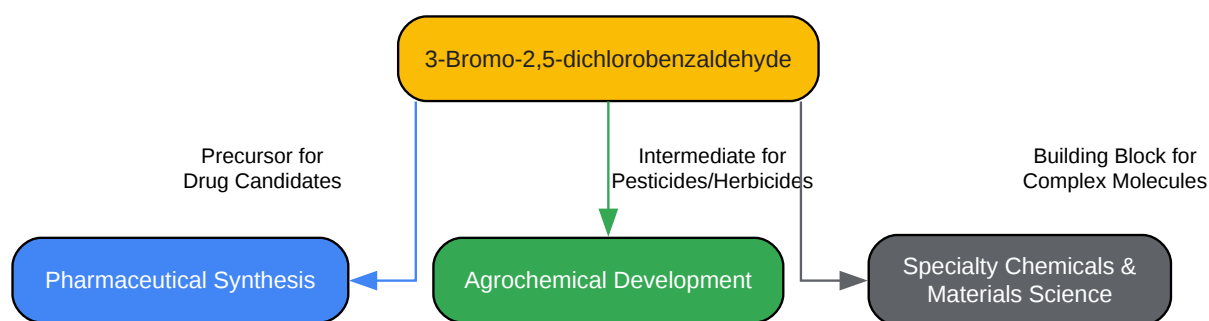
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Caption: Key reactions of **3-Bromo-2,5-dichlorobenzaldehyde**.

## Applications in Research and Development

**3-Bromo-2,5-dichlorobenzaldehyde** is a versatile intermediate with applications spanning several areas of chemical research and development.

- **Pharmaceutical Synthesis:** In medicinal chemistry, this compound is a valuable precursor for synthesizing potential drug candidates.<sup>[1]</sup> Halogenated aromatic compounds are integral to the structure of many pharmaceuticals, and the specific arrangement of halogens on this benzaldehyde can be a key determinant of a molecule's biological activity.<sup>[1]</sup>
- **Agrochemical Development:** Similar to its role in pharmaceuticals, it serves as an important intermediate in the agrochemical industry for the synthesis of pesticides and herbicides.<sup>[1]</sup>
- **Building Block for Complex Molecules:** Its primary role is as a foundational building block for creating more intricate organic molecules for use in materials science and specialty chemical production.<sup>[1]</sup>



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Caption: Applications of **3-Bromo-2,5-dichlorobenzaldehyde**.

## Experimental Protocols

### Synthesis of 3-Bromo-2,5-dichlorobenzaldehyde via Diazonium Salt

This protocol is a generalized representation based on established chemical principles for diazotization reactions.

- Preparation: Dissolve 2,3-dichloroaniline hydrochloride in an acidic aqueous solution (e.g., HCl) in a reaction vessel. Cool the mixture to between 2°C and 7°C using an ice bath.[1]
- Diazotization: Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO<sub>2</sub>) to the aniline solution. Maintain the temperature below 7°C throughout the addition to ensure the stability of the resulting diazonium salt.[1]
- Sandmeyer-type Reaction: In a separate vessel, prepare a solution of copper(I) bromide or another suitable bromine source. Slowly add the cold diazonium salt solution to this vessel. Nitrogen gas will evolve as the diazonium group is replaced by bromine.
- Formylation (Gattermann-Koch or similar): The resulting brominated intermediate would then undergo a formylation reaction to introduce the aldehyde group at the desired position, yielding **3-Bromo-2,5-dichlorobenzaldehyde**.
- Workup and Purification: After the reaction is complete, the mixture is typically extracted with an organic solvent. The organic layer is then washed, dried, and concentrated. The crude

product is purified using techniques such as recrystallization or column chromatography to yield the final product.

## Oxidation to 3-Bromo-2,5-dichlorobenzoic Acid

This is a general protocol for the oxidation of an aldehyde.

- **Setup:** Dissolve **3-Bromo-2,5-dichlorobenzaldehyde** in a suitable solvent (e.g., acetone or acetic acid) in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- **Oxidation:** Slowly add a solution of a strong oxidizing agent (e.g., potassium permanganate or Jones reagent) to the flask. The reaction may be exothermic, so cooling may be necessary to maintain control.
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC) until the starting material is consumed.
- **Workup:** Quench the reaction by adding a reducing agent (e.g., sodium bisulfite) to destroy any excess oxidant. Acidify the mixture with a strong acid (e.g., HCl) to precipitate the carboxylic acid product.
- **Isolation:** Collect the solid product by vacuum filtration, wash it with cold water to remove inorganic salts, and dry it under vacuum. Further purification can be achieved by recrystallization.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-Bromo-2,5-dichlorobenzaldehyde** was not detailed in the provided search results, related halogenated benzaldehydes are classified with the following hazards:

- **Acute Toxicity:** Harmful if swallowed.[6]
- **Irritation:** Causes skin and serious eye irritation.[6] May cause respiratory irritation.[6][7]
- **Corrosivity:** Some related compounds cause severe skin burns and eye damage.[7][8]

Handling Recommendations:

- Use only in a well-ventilated area or under a chemical fume hood.[7][8]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
- Store in a cool, dry, and well-ventilated place away from incompatible materials.[6][8] Keep containers tightly closed.[6][8]

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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